

idarubicin hydrochloride light sensitivity and storage conditions

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Compound of Interest

Compound Name: *idarubicin hydrochloride*

Cat. No.: *B1257820*

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Idarubicin Hydrochloride Technical Support Center

This technical support center provides researchers, scientists, and drug development professionals with comprehensive guidance on the light sensitivity and storage of **idarubicin hydrochloride**.

Frequently Asked Questions (FAQs)

Q1: What are the recommended storage conditions for **idarubicin hydrochloride**?

A1: **Idarubicin hydrochloride** should be stored under refrigeration at 2°C to 8°C (36°F to 46°F) and protected from light.^{[1][2][3]} For long-term storage, temperatures of -20°C are recommended.^[4] It is advisable to keep the vials in their original carton until use to minimize light exposure.^{[2][3]}

Q2: How sensitive is **idarubicin hydrochloride** to light?

A2: **Idarubicin hydrochloride** is light-sensitive.^{[1][2][3][5]} While some studies using forced degradation under photolytic conditions did not show significant chemical degradation, it is a general recommendation to protect it from light.^[6] Diluted solutions, in particular, should be protected from light, especially during long-term storage or use in in-vitro studies.^[7]

Q3: Can I store **idarubicin hydrochloride** at room temperature?

A3: Storing **idarubicin hydrochloride** at room temperature is not recommended, especially for extended periods. One source suggests that solutions diluted in D5W or NS for infusion are stable for 4 weeks at room temperature when protected from light.^[3] However, for the pure compound or reconstituted solutions, refrigeration is crucial to maintain stability.

Q4: What happens if **idarubicin hydrochloride** is exposed to light?

A4: Exposure to light can lead to the degradation of **idarubicin hydrochloride**. While specific photolytic degradation products are not extensively detailed in the provided search results, it is best practice to avoid light exposure to prevent any potential loss of potency or the formation of unknown impurities.

Q5: Are there any incompatibilities I should be aware of when working with **idarubicin hydrochloride**?

A5: Yes, **idarubicin hydrochloride** is incompatible with alkaline solutions, which can cause its degradation.^[1] It also precipitates with heparin.^{[1][3]} Therefore, it should not be mixed with these substances.

Q6: How should I prepare stock solutions of **idarubicin hydrochloride**?

A6: **Idarubicin hydrochloride** is soluble in organic solvents like DMSO and dimethylformamide at approximately 10 mg/mL.^[4] For aqueous buffers, it is sparingly soluble. It is recommended to first dissolve the compound in DMSO and then dilute it with the aqueous buffer of choice.^[4] Aqueous solutions should ideally be used fresh, and storage for more than one day is not recommended.^[4]

Troubleshooting Guide

Issue	Possible Cause	Recommended Action
Unexpectedly low experimental results or loss of compound activity.	Degradation of idarubicin hydrochloride due to improper storage or handling.	- Verify that the compound has been consistently stored at the recommended temperature (2-8°C or -20°C) and protected from light. - Prepare fresh solutions from a new vial of the compound. - Perform a concentration check of your stock solution using UV-Vis spectrophotometry (λ_{max} : 252, 287, 482 nm).[4]
Visible particles or discoloration of the idarubicin hydrochloride solution.	Precipitation or degradation.	- Do not use the solution. - This could be due to incompatibility with the solvent or buffer, or degradation from prolonged storage or exposure to light or alkaline pH. - Prepare a fresh solution following the recommended procedures.
Inconsistent results between experiments.	Instability of prepared solutions.	- Prepare fresh working solutions for each experiment. - If using a stock solution over several days, ensure it is stored properly (refrigerated and protected from light) and for no longer than the recommended time. For aqueous solutions, fresh preparation is highly recommended.[4]

Quantitative Data Summary

Table 1: Stability of **Idarubicin Hydrochloride** Solutions

Concentration & Solvent	Storage Conditions	Stability Period	Reference
1 mg/mL in original vials	2°C - 8°C, protected from light	3 days	[1]
1 mg/mL in polypropylene syringes	2°C - 8°C, protected from light	3 days	[1]
0.1 mg/mL, 0.62 mg/mL, and 0.73 mg/mL in polyolefin bags (diluted with WFI)	2°C - 8°C, protected from light	28 days	[1]
High concentration in polypropylene syringes	2°C - 8°C	7 days	[8]
Diluted in D5W or NS	Room temperature, protected from light	4 weeks	[3]
Diluted in D5W or NS (in syringe/IVPB)	Room temperature	72 hours	[3]
Diluted in D5W or NS (in syringe/IVPB)	Refrigerated	7 days	[3]

Experimental Protocols

Protocol 1: Photostability Testing of **Idarubicin Hydrochloride**

This protocol is adapted from the ICH Q1B guidelines for photostability testing.

1. Objective: To assess the photostability of **idarubicin hydrochloride** in solid form and in solution.

2. Materials:

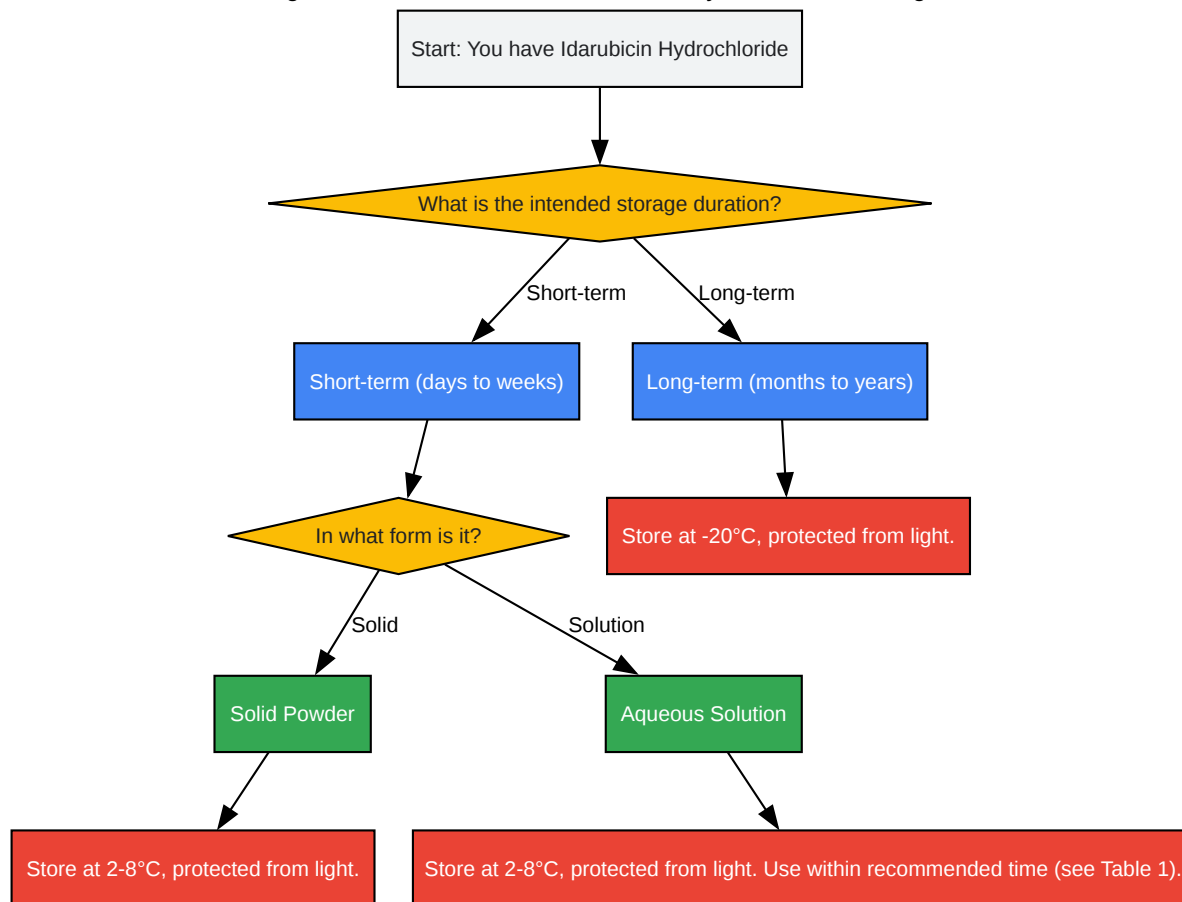
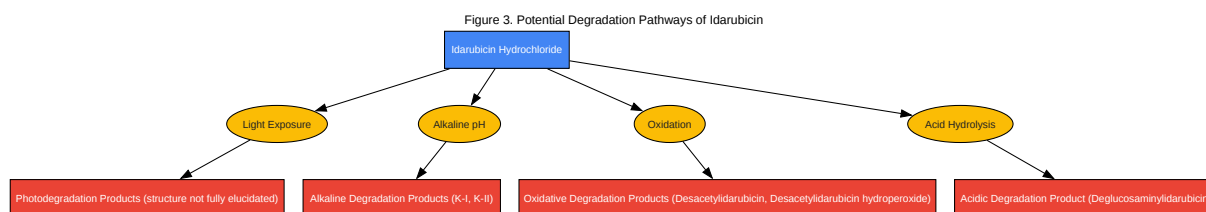
- **Idarubicin hydrochloride** powder
- Solvent (e.g., DMSO for stock, and a relevant aqueous buffer for working solution)
- Chemically inert and transparent containers (e.g., quartz cuvettes or glass vials)
- Aluminum foil
- A calibrated light source capable of emitting both cool white fluorescent and near-ultraviolet (UV) light, as specified by ICH Q1B guidelines.[\[9\]](#)[\[10\]](#)
- HPLC system with a UV detector
- pH meter

3. Method:

4. Data Interpretation: A significant decrease in the concentration of **idarubicin hydrochloride** or the appearance of new peaks in the chromatograms of the light-exposed samples compared to the dark controls indicates photosensitivity.

Visualizations

Figure 1. Decision Tree for Idarubicin Hydrochloride Storage

[Click to download full resolution via product page](#)Caption: Figure 1. Decision Tree for **Idarubicin Hydrochloride** Storage[Click to download full resolution via product page](#)

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